

A Technical Guide to 3,5-Difluorobenzoic acid-d3 for Researchers

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Compound of Interest

Compound Name: 3,5-Difluorobenzoic acid-d3

Cat. No.: B12387315

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This in-depth technical guide serves as a core resource for researchers, scientists, and drug development professionals on the procurement, analysis, and application of **3,5-Difluorobenzoic acid-d3**. This deuterated standard is a valuable tool in analytical chemistry, particularly for mass spectrometry-based quantitative analysis.

Supplier and Product Specifications

3,5-Difluorobenzoic acid-d3 is a stable, isotopically labeled compound used as an internal standard. A known supplier for this compound is CDN Isotopes. The key product specifications are summarized in the table below.

Parameter	Value
Product Name	3,5-Difluorobenzoic acid-d3
Supplier	CDN Isotopes
Product Number	D-6486[1]
CAS Number	934397-71-4[1]
Unlabelled CAS No.	455-40-3[1]
Molecular Formula	F ₂ C ₆ D ₃ COOH[1]
Molecular Weight	161.12[1]
Isotopic Enrichment	≥98 atom % D[1]
Appearance	White to off-white solid
Storage Conditions	Room temperature, in a dry and well-ventilated place[1]

Certificate of Analysis

A Certificate of Analysis (CoA) is a critical document that provides detailed information about the quality and purity of a specific batch of a chemical compound. While a specific CoA for a particular lot of **3,5-Difluorobenzoic acid-d3** must be obtained from the supplier, the following table outlines the typical data provided.

Test	Specification	Result	Method
Appearance	White to off-white solid	Conforms	Visual
Purity (by HPLC)	≥98.0%	99.5%	High-Performance Liquid Chromatography
Isotopic Purity	≥98 atom % D	98.7 atom % D	Mass Spectrometry
Identity (¹ H-NMR)	Conforms to structure	Conforms	Nuclear Magnetic Resonance
Mass Spectrum	Conforms to structure	Conforms	Mass Spectrometry
Melting Point	121-124 °C	122.5 °C	Melting Point Apparatus
Residual Solvents	≤0.5%	<0.1%	Gas Chromatography
Date of Analysis	Report Date	October 26, 2025	-
Retest Date	3 years from analysis	October 26, 2028	-

Experimental Protocols

Deuterated internal standards are considered the gold standard in quantitative mass spectrometry, particularly in liquid chromatography-mass spectrometry (LC-MS), for their ability to accurately correct for variability during sample preparation and analysis.^[2] The near-identical chemical and physical properties to the analyte ensure they co-elute and experience similar ionization effects, thus compensating for matrix effects and instrument response variations.^[2]^[3]

Protocol: Use of 3,5-Difluorobenzoic acid-d3 as an Internal Standard in LC-MS/MS Bioanalysis

This protocol outlines the use of **3,5-Difluorobenzoic acid-d3** as an internal standard (IS) for the quantification of its non-labeled analogue, 3,5-difluorobenzoic acid, in a biological matrix such as plasma.

1. Materials and Reagents:

- 3,5-Difluorobenzoic acid (analyte)
- **3,5-Difluorobenzoic acid-d3** (Internal Standard)
- Human Plasma (or other relevant biological matrix)
- Acetonitrile (ACN), HPLC grade
- Formic Acid, LC-MS grade
- Water, LC-MS grade
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- HPLC or UHPLC system coupled to a tandem mass spectrometer (MS/MS)

2. Preparation of Stock and Working Solutions:

- Analyte Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of 3,5-difluorobenzoic acid in 10 mL of ACN.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of **3,5-Difluorobenzoic acid-d3** in 10 mL of ACN.
- Analyte Working Solutions: Prepare a series of dilutions from the analyte stock solution with ACN:Water (1:1, v/v) to create calibration standards at concentrations ranging from 1 ng/mL to 1000 ng/mL.
- Internal Standard Working Solution (100 ng/mL): Dilute the IS stock solution with ACN:Water (1:1, v/v).

3. Sample Preparation (Protein Precipitation):

- Pipette 100 μ L of plasma sample, calibration standard, or quality control sample into a microcentrifuge tube.
- Add 10 μ L of the internal standard working solution (100 ng/mL) to each tube and vortex briefly.
- Add 300 μ L of cold ACN containing 0.1% formic acid to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean tube for LC-MS/MS analysis.

4. LC-MS/MS Analysis:

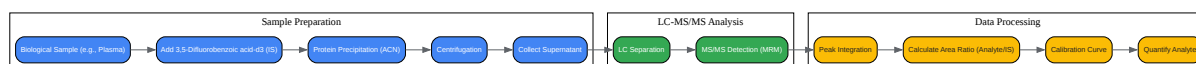
- LC Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: Water with 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
- Gradient: A suitable gradient to separate the analyte from matrix components.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometer: Triple quadrupole in Multiple Reaction Monitoring (MRM) mode.
- Ionization Source: Electrospray Ionization (ESI), negative mode.
- MRM Transitions:
 - 3,5-Difluorobenzoic acid: Determine the precursor and product ions (e.g., m/z 157 \rightarrow 113).
 - **3,5-Difluorobenzoic acid-d3**: Determine the precursor and product ions (e.g., m/z 160 \rightarrow 116).

5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the analyte concentration.
- Perform a linear regression analysis to determine the concentration of the analyte in the unknown samples.

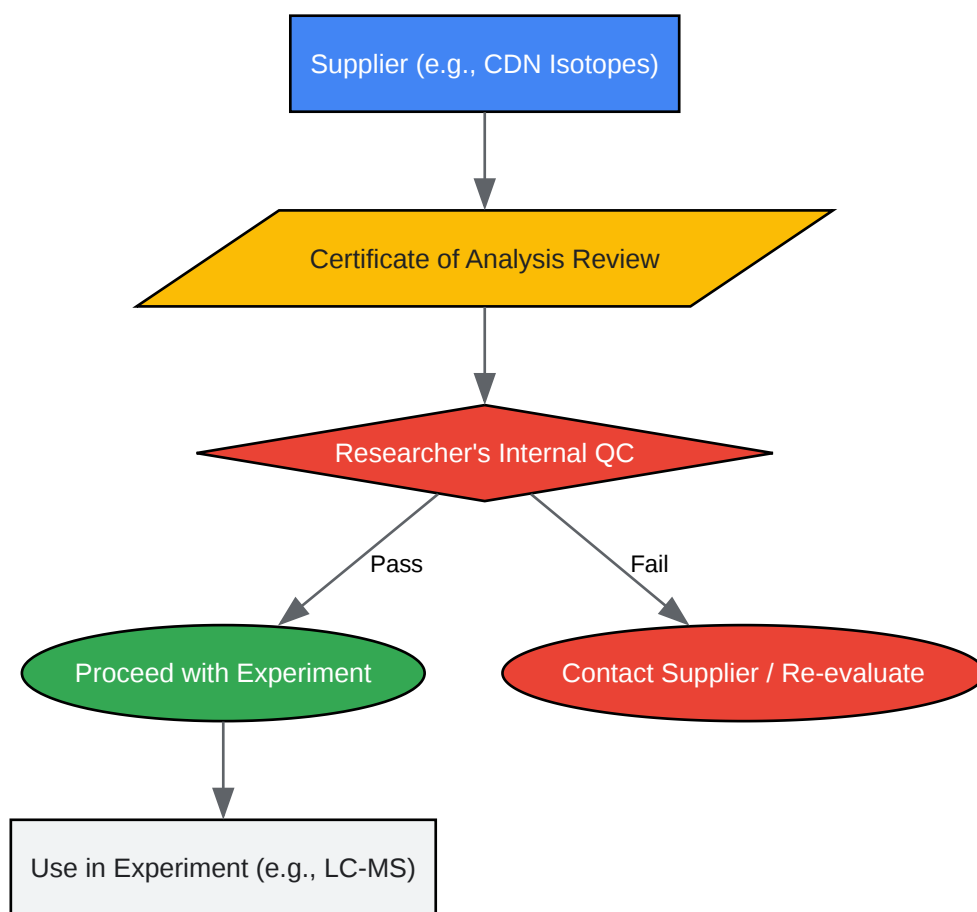
Visualizations

The following diagrams illustrate key workflows and logical relationships in the context of using **3,5-Difluorobenzoic acid-d3**.



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Experimental workflow for bioanalysis using a deuterated internal standard.



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Logical workflow for quality control of a deuterated standard.

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References

- 1. cdn isotopes.com [cdn isotopes.com]
- 2. benchchem.com [benchchem.com]
- 3. resolvemass.ca [resolvemass.ca]
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